

Solubility of 2-Hydroxypentanal in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Hydroxypentanal**

Cat. No.: **B15218254**

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An In-depth Technical Guide to the Solubility of **2-Hydroxypentanal** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxypentanal is a bifunctional organic molecule containing both a hydroxyl and an aldehyde functional group. This structure imparts a degree of polarity, influencing its solubility in various organic solvents. Understanding the solubility of **2-Hydroxypentanal** is critical for a range of applications, including its use as a pharmaceutical intermediate, in the synthesis of fine chemicals, and for the development of novel drug delivery systems.

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Hydroxypentanal**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a robust experimental framework for determining its solubility in a variety of organic solvents. The protocols outlined herein are designed to be adaptable to specific laboratory capabilities and research needs.

Physicochemical Properties of 2-Hydroxypentanal

A summary of the key physicochemical properties of **2-Hydroxypentanal** is presented in Table 1. These properties are essential for understanding its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O ₂	--INVALID-LINK--
Molecular Weight	102.13 g/mol	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	
Boiling Point	~151.6 °C at 760 mmHg (Predicted)	
Density	~0.997 g/cm ³ (Predicted)	
LogP (Octanol-Water Partition Coefficient)	0.49 (Predicted)	--INVALID-LINK--
General Solubility	Soluble in water and polar organic solvents.	

Theoretical Considerations for Solubility

The principle of "like dissolves like" is the cornerstone for predicting solubility. **2-Hydroxypentanal** possesses both a polar hydroxyl group, capable of hydrogen bonding, and a polar aldehyde group. It also has a nonpolar five-carbon backbone. This amphiphilic nature suggests the following solubility trends:

- High Solubility in Polar Protic Solvents: Solvents like methanol, ethanol, and isopropanol are expected to be excellent solvents for **2-Hydroxypentanal** due to their ability to engage in hydrogen bonding with the hydroxyl group.
- Good Solubility in Polar Aprotic Solvents: Solvents such as acetone, ethyl acetate, and acetonitrile, which are polar but do not have hydrogen bond-donating capabilities, are also expected to be effective solvents due to dipole-dipole interactions with the carbonyl and hydroxyl groups.
- Limited Solubility in Nonpolar Solvents: Nonpolar solvents like hexane, toluene, and dichloromethane are anticipated to be poor solvents for **2-Hydroxypentanal**. The energy required to break the hydrogen bonds between **2-Hydroxypentanal** molecules would not be sufficiently compensated by the weak van der Waals forces with nonpolar solvent molecules.

Experimental Protocol for Determining the Solubility of 2-Hydroxypentanal

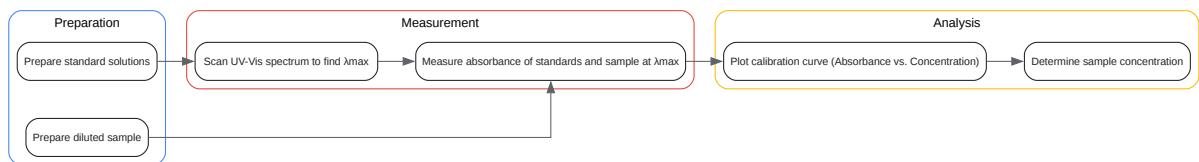
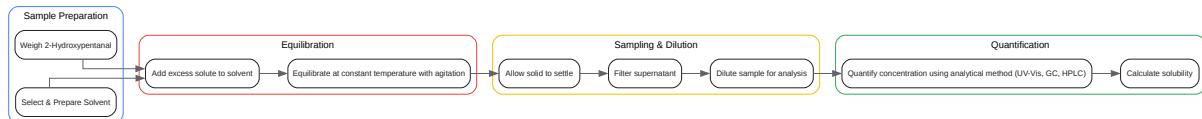
The following is a detailed methodology for the experimental determination of the solubility of **2-Hydroxypentanal** in various organic solvents.

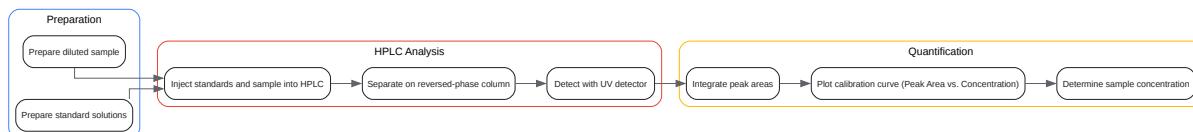
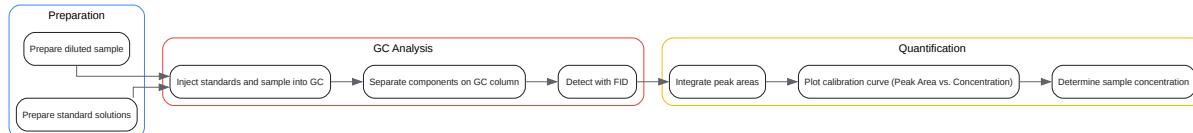
Materials and Equipment

- **2-Hydroxypentanal** (of known purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (± 0.1 mg accuracy)
- Vials with screw caps
- Constant temperature incubator/shaker or water bath
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE or nylon)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis Spectrophotometer, Gas Chromatograph, or High-Performance Liquid Chromatograph)

Experimental Workflow

The overall experimental workflow for determining the solubility of **2-Hydroxypentanal** is depicted in the following diagram.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com